

JAK1/TYK2-IN-3 solubility and preparation for in vitro assays

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	JAK1/TYK2-IN-3	
Cat. No.:	B1409497	Get Quote

Application Notes and Protocols for JAK1/TYK2-IN-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

JAK1/TYK2-IN-3 is a potent and selective dual inhibitor of Janus kinase 1 (JAK1) and Tyrosine kinase 2 (TYK2). These kinases are integral components of the JAK-STAT signaling pathway, which plays a critical role in the immune response by transducing signals for numerous cytokines and growth factors. Dysregulation of this pathway is implicated in various autoimmune and inflammatory diseases. JAK1/TYK2-IN-3 offers a valuable tool for studying the roles of JAK1 and TYK2 in these pathological processes and for the development of novel therapeutics. This document provides detailed information on the solubility of JAK1/TYK2-IN-3 and protocols for its preparation in in vitro assays.

Data Presentation

The following table summarizes the key quantitative data for **JAK1/TYK2-IN-3**.

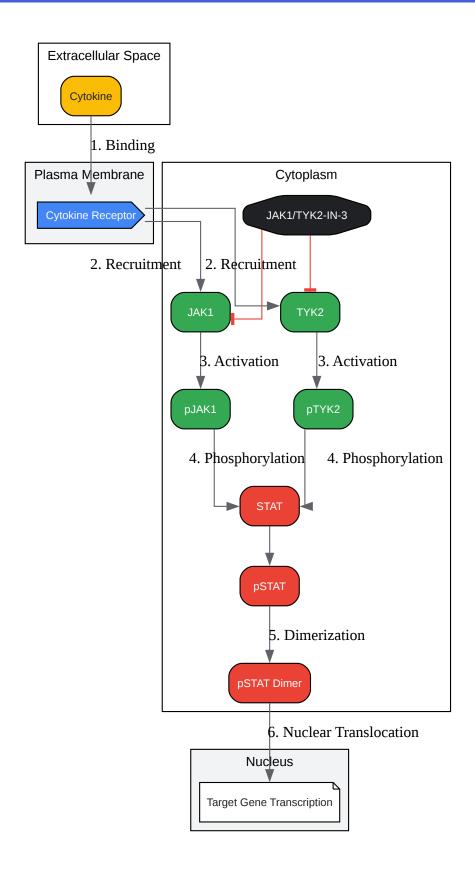


Property	Value	Reference
Molecular Formula	C17H21F2N7O	[1]
Molecular Weight	377.39 g/mol	[1]
IC ₅₀ for TYK2	6 nM	[2]
IC50 for JAK1	37 nM	[2]
IC ₅₀ for JAK2	140 nM	[2]
IC ₅₀ for JAK3	362 nM	[2]
Solubility in DMSO	≥ 10 mM	[1]

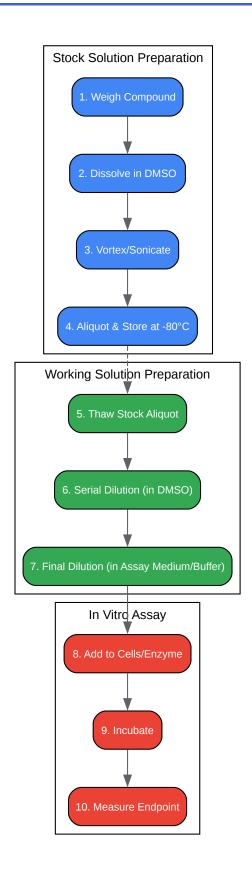
Signaling Pathway

The JAK-STAT signaling cascade is initiated by the binding of cytokines to their specific receptors, leading to the activation of associated JAKs.[3] Activated JAKs then phosphorylate the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins.[4] Once docked, STATs are phosphorylated by the JAKs, dimerize, and translocate to the nucleus to regulate gene transcription.[5][6] JAK1 and TYK2 are key mediators in the signaling of several pro-inflammatory cytokines, including interferons and interleukins.[7]









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